

Application Notes and Protocols for Sustainable Water Management in Biosaline Agriculture

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Compound of Interest

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These application notes provide an overview and detailed protocols for key techniques in sustainable water management for agriculture in saline environments. The methodologies outlined are based on research conducted by the International Center for Biosaline Agriculture (ICBA) and its partners, focusing on the use of saline water for irrigation, integrated agri-aquaculture systems, and the management of salt-affected soils.

Deficit Irrigation with Saline Water for Date Palm Cultivation

Application Note:

Date palm (*Phoenix dactylifera* L.) is a salt-tolerant crop crucial for food security in arid and saline regions. Research by **ICBA** has demonstrated that certain date varieties can be successfully cultivated using low to moderate salinity water, and that controlled deficit irrigation can even enhance fruit quality.^[1] Applying saline water strategically can be a sustainable practice in water-scarce areas. This protocol details an experimental approach to evaluate the impact of different salinity levels on date palm growth, yield, and fruit quality. A study by **ICBA** scientists found that while high salinity can negatively impact date palms, low to moderate salinity can increase the sugar concentration in some varieties.^[1] For instance, the sugar content of Khalas, Ajwa Al Madinah, and Lulu dates irrigated with water of 5 deciSiemens per meter (dS/m) was comparable to commercial varieties.^[1] Furthermore, irrigation with water of

10 dS/m had a positive effect on the sugar content of Sukkari, Fardh, and Ajwa Al Madinah dates.^[1]

Experimental Protocol:

Objective: To determine the long-term effects of saline water irrigation on the growth, productivity, and fruit quality of different date palm varieties.

Materials:

- Mature date palm trees of selected varieties (e.g., Lulu, Khalas, Shahlah, Sukkari, Fardh, Ajwa Al Madinah)
- Irrigation system with the capability to deliver water of varying salinity levels (e.g., drip or bubbler irrigation)
- Sources of fresh and saline water
- Salts (e.g., NaCl) to adjust water salinity
- EC meter to measure water salinity
- Soil moisture sensors
- Sap flow sensors
- Weather station for reference evapotranspiration (ET_o) data
- Equipment for fruit quality analysis (e.g., refractometer for sugar content)

Methodology:

- Experimental Setup:
 - Select a field with mature date palm trees of the desired varieties.
 - Establish a randomized complete block design (RCBD) for the experiment.
 - Assign different irrigation treatments (salinity levels) to the blocks. For example:

- Control: Freshwater (low salinity, e.g., < 2 dS/m)
- Treatment 1: 5 dS/m saline water
- Treatment 2: 10 dS/m saline water
- Treatment 3: 15 dS/m saline water[1]
- Prepare the saline water by mixing fresh water with a source of saline water or by adding salts to achieve the target EC_w (electrical conductivity of water).
- Irrigation Management:
 - Install a precise irrigation system such as bubblers or drippers for each tree.
 - Determine the irrigation volume based on the crop's water requirement (ET_c), which is calculated from reference evapotranspiration (ET_o) and a crop coefficient (K_c).
 - Install soil moisture and sap flow sensors to monitor the trees' water use and the soil water status.[2]
 - Adjust irrigation scheduling based on sensor data and weather conditions.
 - Apply a leaching fraction to prevent excessive salt accumulation in the root zone.
- Data Collection and Analysis:
 - Tree Growth: Measure parameters like trunk diameter and canopy size at regular intervals.
 - Water Use: Continuously monitor tree water use with sap flow sensors.[2][3]
 - Soil Salinity: Monitor soil salinity (EC_e) at different depths in the root zone.
 - Yield: At harvest, record the total fruit yield per tree.
 - Fruit Quality: Analyze fruit samples for parameters such as size, weight, and sugar content (using a refractometer).[1]

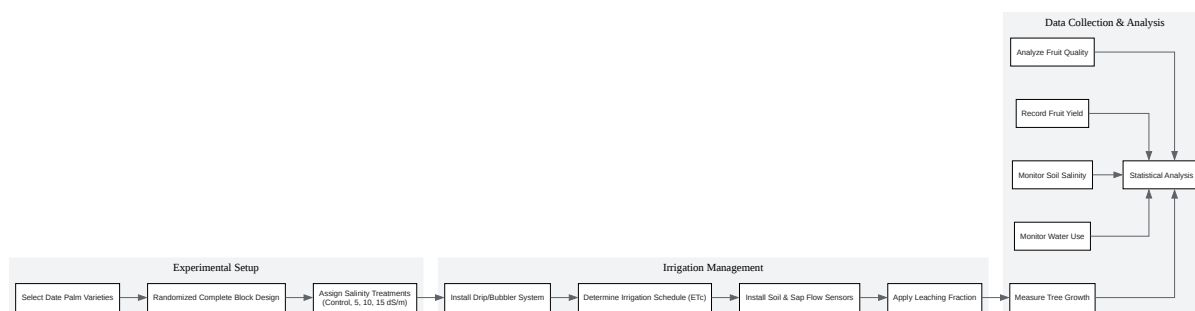
- Statistically analyze the data to determine the effect of different salinity levels on the measured parameters.

Quantitative Data Summary:

Irrigation Water Salinity (dS/m)	Date Palm Variety	Average Daily Water Use (L/day)	Relative Yield (%)	Fruit Sugar Content (%)
5	Lulu	150-200	100	Comparable to commercial
15	Lulu	60-80	68	-
5	Khalas	-	-	Comparable to commercial
5	Ajwa Al Madinah	-	-	Comparable to commercial
10	Sukkari	-	-	Increased
10	Fardh	-	-	Increased
10	Ajwa Al Madinah	-	-	Increased

Note: This table is a composite based on available data and should be populated with specific experimental results.

Experimental Workflow Diagram:



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Caption: Workflow for the deficit irrigation experiment on date palms.

Integrated Agri-Aquaculture Systems (IAAS) for Circular Economy

Application Note:

Integrated Agri-Aquaculture Systems (IAAS) offer a promising solution for sustainable food production in marginal environments by creating a circular economy for water and nutrients.^[4] In these systems, nutrient-rich water from aquaculture is used to irrigate and fertilize crops, reducing the need for external inputs and minimizing the environmental footprint.^[5] ICBA is

conducting research on IAAS adapted for salt-affected areas, focusing on the cultivation of halophytic vegetables and the use of fish sludge as a soil amendment.[6] This approach aims to rehabilitate degraded land and bring it back into productive use.[6]

Experimental Protocol:

Objective: To assess the impact of different fish biomasses on the growth and yield of halophytic vegetables and to evaluate the effect of fish sludge on soil properties and crop performance.

Materials:

- Aquaculture tanks
- Fish species suitable for saline water (e.g., Tilapia)
- Halophytic vegetable species (e.g., Salicornia, sea beet, iceplant)[6]
- Irrigation system (e.g., bubblers, drippers)[6]
- Reverse Osmosis (RO) unit to generate brine
- Lined ponds for crop cultivation
- Equipment for water quality analysis (e.g., pH, EC, nutrient levels)
- Equipment for soil analysis (e.g., ECe, organic matter content)

Methodology:

- System Setup:
 - Establish an IAAS with aquaculture tanks and adjacent fields for crop cultivation.
 - Use a reverse osmosis unit to generate freshwater and brine. The brine can be used in the aquaculture system.

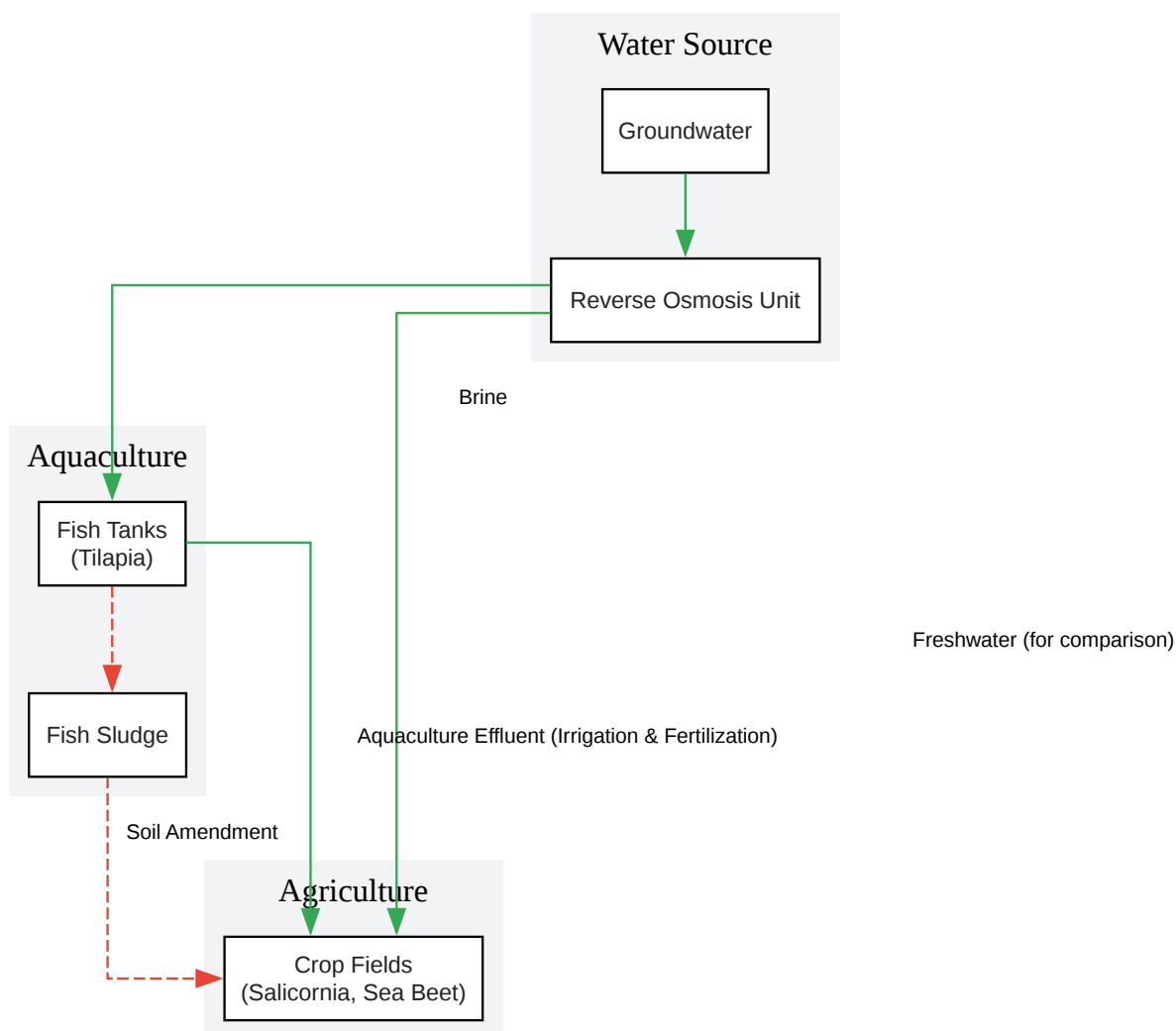
- Design the system to allow for the gravity-fed or pumped transfer of aquaculture effluent to the crop fields.
- Experimental Treatments:
 - Irrigation Treatments:
 - Groundwater (e.g., 13,000 ppm)
 - RO-brine (e.g., 25,000 ppm)
 - Aquaculture effluent (Aqua-brine, e.g., 25,000 ppm)[6]
 - Fish Biomass: Vary the fish stocking density in the aquaculture tanks to create different nutrient concentrations in the effluent.
 - Soil Amendment: In a separate experiment, apply different rates of fish sludge to the soil before planting to evaluate its effect as a fertilizer.
- Crop Management:
 - Sow the selected halophytic vegetables in the experimental plots.
 - Apply the different irrigation treatments according to a predetermined schedule.
 - Monitor crop growth, including plant height, biomass, and yield.
- Data Collection and Analysis:
 - Water Quality: Regularly monitor the water quality parameters in the aquaculture tanks and the irrigation water.
 - Soil Properties: Analyze soil samples before and after the experiment for changes in salinity, nutrient content, and organic matter.
 - Crop Performance: Measure the growth, yield, and quality of the halophytic vegetables.
 - Analyze the data to determine the optimal fish biomass for crop production and the benefits of using fish sludge as a soil amendment.

Quantitative Data Summary:

Irrigation Treatment	Crop	Soil Salinity (dS/m) - Before	Soil Salinity (dS/m) - After	Relative Yield (%)
Groundwater (13 dS/m)	Salicornia	-	-	-
RO-brine (25 dS/m)	Salicornia	-	-	-
Aqua-brine (25 dS/m)	Salicornia	-	-	-
Groundwater (13 dS/m)	Sea Beet	-	-	-
RO-brine (25 dS/m)	Sea Beet	-	-	-
Aqua-brine (25 dS/m)	Sea Beet	-	-	-

Note: This table should be populated with data from the specific IAAS experiment.

Integrated Agri-Aquaculture System Diagram:



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Caption: A circular Integrated Agri-Aquaculture System (IAAS).

Screening of Salt-Tolerant Quinoa Genotypes

Application Note:

Quinoa (*Chenopodium quinoa* Willd.) is a highly nutritious, salt-tolerant crop that is well-suited for cultivation in marginal environments. **ICBA** has been actively involved in evaluating and identifying quinoa genotypes that perform well under saline conditions.^[7] This protocol

describes a pot experiment to screen different quinoa genotypes for their salt tolerance at various growth stages. A study on five quinoa genotypes (**ICBA-Q1** to **ICBA-Q5**) showed that salinity had an inhibitory effect on germination, plant height, and biomass.^[7] However, genotypes **ICBA-Q3** and **ICBA-Q4** were found to be more salt-tolerant in terms of dry biomass and grain yield.^[7]

Experimental Protocol:

Objective: To evaluate the salinity tolerance of different quinoa genotypes and identify those with high yield potential in salt-affected soils.

Materials:

- Seeds of different quinoa genotypes (e.g., **ICBA-Q1**, **ICBA-Q2**, **ICBA-Q3**, **ICBA-Q4**, **ICBA-Q5**)
- Pots for growing plants
- Soil or a suitable growing medium
- Sodium chloride (NaCl) or a mixture of salts to induce salinity
- EC meter
- Equipment for measuring plant growth parameters (e.g., ruler, balance)

Methodology:

- **Experimental Design:**
 - Use a completely randomized design (CRD) with a factorial arrangement of treatments (quinoa genotypes and salinity levels).
 - Include at least three replications for each treatment combination.
- **Salinity Treatments:**

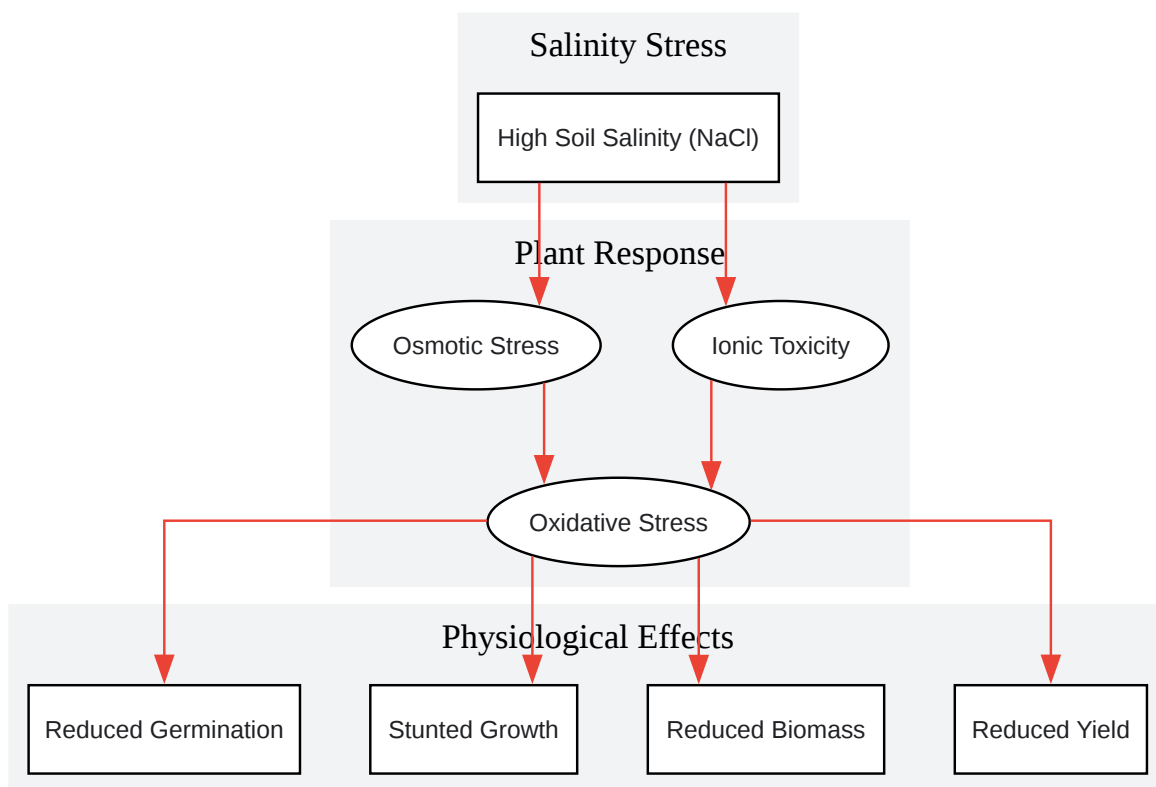
- Prepare soil with different salinity levels by adding calculated amounts of NaCl. For example:
 - Control: 0 dS/m
 - Treatment 1: 5 dS/m
 - Treatment 2: 10 dS/m
 - Treatment 3: 15 dS/m
 - Treatment 4: 20 dS/m[7]
- Thoroughly mix the salt with the soil to ensure uniform distribution.
- Planting and Growth Conditions:
 - Fill the pots with the prepared soil.
 - Sow a specific number of seeds (e.g., 10) of each quinoa genotype in each pot.
 - Maintain optimal growing conditions (e.g., temperature, light, and water) in a greenhouse or a controlled environment.
 - Water the pots regularly with non-saline water to avoid further salt accumulation.
- Data Collection and Analysis:
 - Germination: Record the germination percentage and mean germination time.
 - Plant Growth: Measure plant height at different growth stages.
 - Biomass: At maturity, harvest the plants and measure the dry biomass of shoots and roots.
 - Yield: Thresh the seeds and measure the grain yield per plant.
 - Analyze the data using ANOVA to determine the effects of genotype, salinity, and their interaction on the measured parameters.

Quantitative Data Summary:

Quinoa Genotype	Salinity Level (dS/m)	Germination Percentage (%)	Dry Biomass (g/plant)	Grain Yield (g/plant)
ICBA-Q1	0	-	15.5	-
ICBA-Q2	0	-	12.5	-
ICBA-Q3	0	-	29.6	-
ICBA-Q4	0	-	25.0	-
ICBA-Q5	0	-	21.0	-
ICBA-Q1	20	Lowest	Lowest	Lowest
ICBA-Q2	20	Low	Low	Low
ICBA-Q3	20	-	Higher	Higher
ICBA-Q4	20	Highest	Highest	Highest
ICBA-Q5	20	-	-	-

Note: This table presents a summary of the relative performance of different quinoa genotypes under varying salinity levels based on the cited study.[\[7\]](#)

Signaling Pathway Diagram:



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Caption: General signaling pathway of salinity stress in plants.

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